

# Application Note: NU6102 Long-Term Storage and Stability in Solution

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## Compound of Interest

Compound Name: NU6102

Cat. No.: B1677023

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed guidelines and protocols for the long-term storage of the cyclin-dependent kinase (CDK) inhibitor **NU6102** and assesses its stability in solution.

Adherence to these recommendations is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

## Product Information

- Product Name: **NU6102**
- Synonyms: O6-Cyclohexylmethoxy-2-(4'-sulphamoylanilino) purine
- CAS Number: 444722-95-6
- Molecular Formula:  $C_{18}H_{22}N_6O_3S$
- Molecular Weight: 402.5 g/mol
- Mechanism of Action: **NU6102** is a potent, ATP-competitive inhibitor of CDK1/cyclin B and CDK2/cyclin A3 with  $IC_{50}$  values of 9.5 nM and 5.4 nM, respectively.<sup>[1][2][3]</sup> This inhibition leads to cell cycle arrest, primarily at the G2/M phase.<sup>[1][4]</sup>

## Long-Term Storage of Solid NU6102

Proper storage of solid **NU6102** is essential to prevent degradation. The compound is sensitive to air and light.<sup>[2]</sup>

Table 1: Recommended Storage Conditions for Solid **NU6102**

Parameter	Recommendation	Stability Period
Temperature	-20°C for long-term storage. <sup>[1]</sup> <sup>[2]</sup>	≥ 4 years <sup>[5]</sup>
	+4°C for short-term storage.	Up to 2 years
Atmosphere	Store under desiccating conditions. <sup>[2]</sup>	
Light Exposure	Store in the dark. <sup>[2]</sup>	
Shipping	Typically shipped at ambient temperature; upon receipt, store as recommended above. <sup>[2]</sup> <sup>[3]</sup>	

## Stability of NU6102 in Solution

**NU6102** exhibits limited solubility in aqueous solutions but is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO).<sup>[1]</sup><sup>[6]</sup> The stability of **NU6102** in solution is dependent on the solvent, storage temperature, and duration.

## Solubility

- DMSO: Soluble up to 50 mM<sup>[2]</sup> or 20 mg/mL.<sup>[4]</sup>
- Ethanol: Soluble at >1 mg/mL.<sup>[5]</sup>

## Storage of Stock Solutions

It is recommended to prepare stock solutions, aliquot them into single-use volumes to avoid repeated freeze-thaw cycles, and store them under the conditions outlined below.

Table 2: Stability of **NU6102** in Solution

Solvent	Concentration	Storage Temperature	Stability Period
DMSO	10 mM - 50 mM	-80°C	Up to 6 months[1]
DMSO	10 mM - 50 mM	-20°C	Up to 1 month[1][3]

Note: For in vivo experiments, it is recommended to prepare fresh working solutions daily.[6] If using DMSO for stock solutions, be aware that hygroscopic DMSO can impact solubility.[1]

## Experimental Protocols

### Protocol for Preparation of NU6102 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **NU6102** (solid)
- Anhydrous DMSO
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of solid **NU6102** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **NU6102** in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4025 mg of **NU6102**.
- **Solubilization:** Add the calculated volume of anhydrous DMSO to the **NU6102** solid. For the example above, add 100 µL of DMSO.

- **Mixing:** Vortex the solution until the **NU6102** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into single-use aliquots in sterile, amber microcentrifuge tubes or cryovials.
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).

## Protocol for Assessing NU6102 Stability by HPLC

This protocol provides a general method for evaluating the stability of **NU6102** in a DMSO stock solution over time.

**Objective:** To quantify the percentage of intact **NU6102** remaining in a solution under specific storage conditions.

**Materials:**

- **NU6102** stock solution (e.g., 10 mM in DMSO)
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (or other suitable modifier)
- HPLC system with a UV detector and a C18 column (e.g., 4.6 x 150 mm, 5 µm)

**Procedure:**

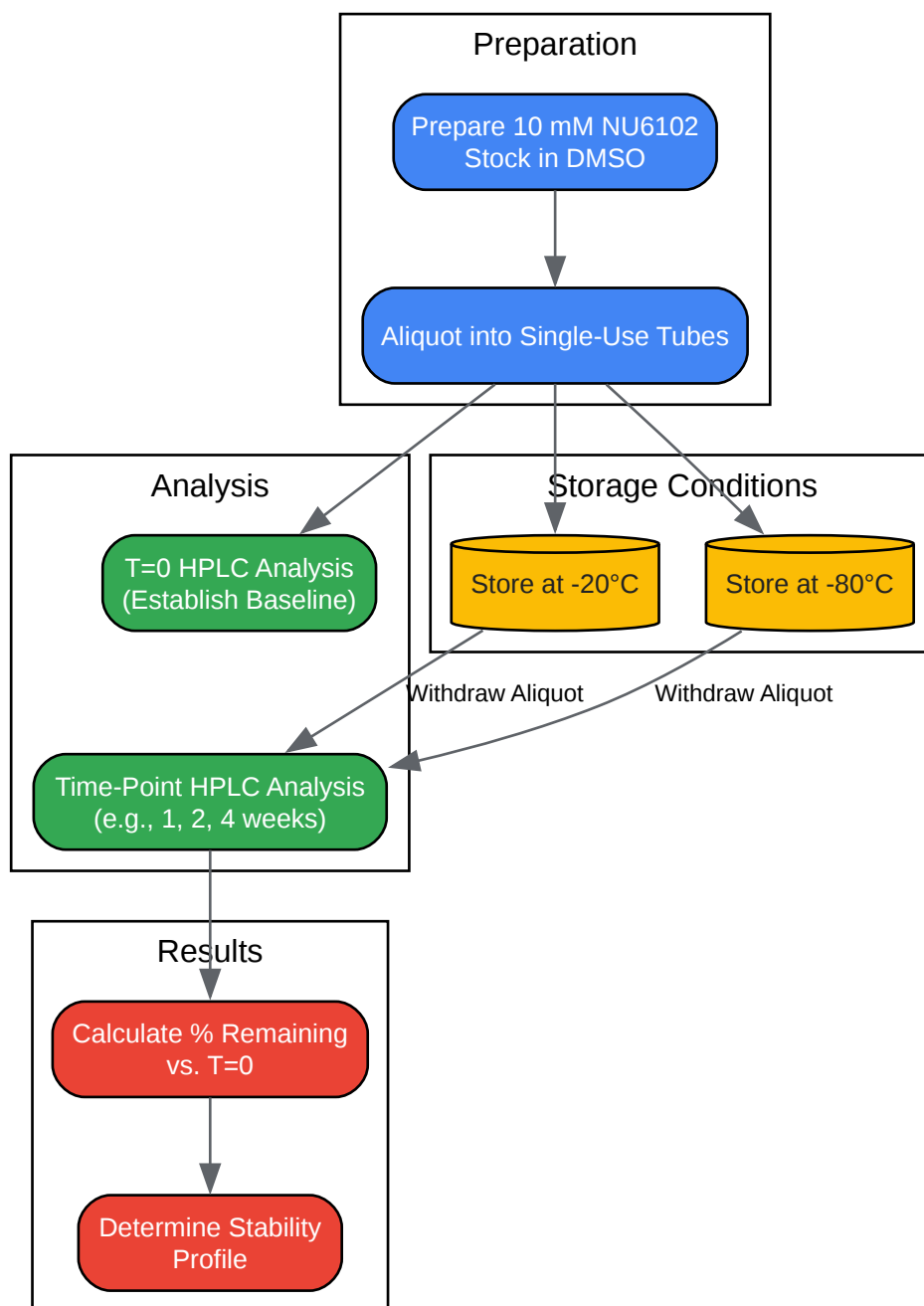
- **Initial Analysis (T=0):**
  - Prepare a fresh 10 mM stock solution of **NU6102** in DMSO.
  - Dilute the stock solution to a working concentration (e.g., 100 µM) in the mobile phase.
  - Inject the diluted sample into the HPLC system.

- Example HPLC Conditions:
  - Mobile Phase A: Water with 0.1% Formic Acid
  - Mobile Phase B: Acetonitrile with 0.1% Formic Acid
  - Gradient: Start at 10% B, ramp to 90% B over 15 minutes, hold for 2 minutes, then return to 10% B and equilibrate.
  - Flow Rate: 1.0 mL/min
  - Column Temperature: 30°C
  - Detection Wavelength: 309 nm[5]
- Record the peak area of the **NU6102** peak. This will serve as the 100% reference value.
- Sample Storage:
  - Store aliquots of the stock solution at the desired temperatures (e.g., -20°C and -80°C).
- Time-Point Analysis:
  - At specified time points (e.g., 1 week, 2 weeks, 1 month, 3 months, 6 months), remove one aliquot from each storage temperature.
  - Thaw the aliquot at room temperature.
  - Prepare a diluted sample and analyze by HPLC using the same method as the initial analysis.
  - Record the peak area of the **NU6102** peak.
- Data Analysis:
  - Calculate the percentage of **NU6102** remaining at each time point relative to the T=0 sample using the following formula:
    - % Remaining = (Peak Area at Time X / Peak Area at Time 0) \* 100

- Plot the percentage of remaining **NU6102** against time for each storage condition. A decrease of >5-10% is typically considered significant degradation.

## Visualizations

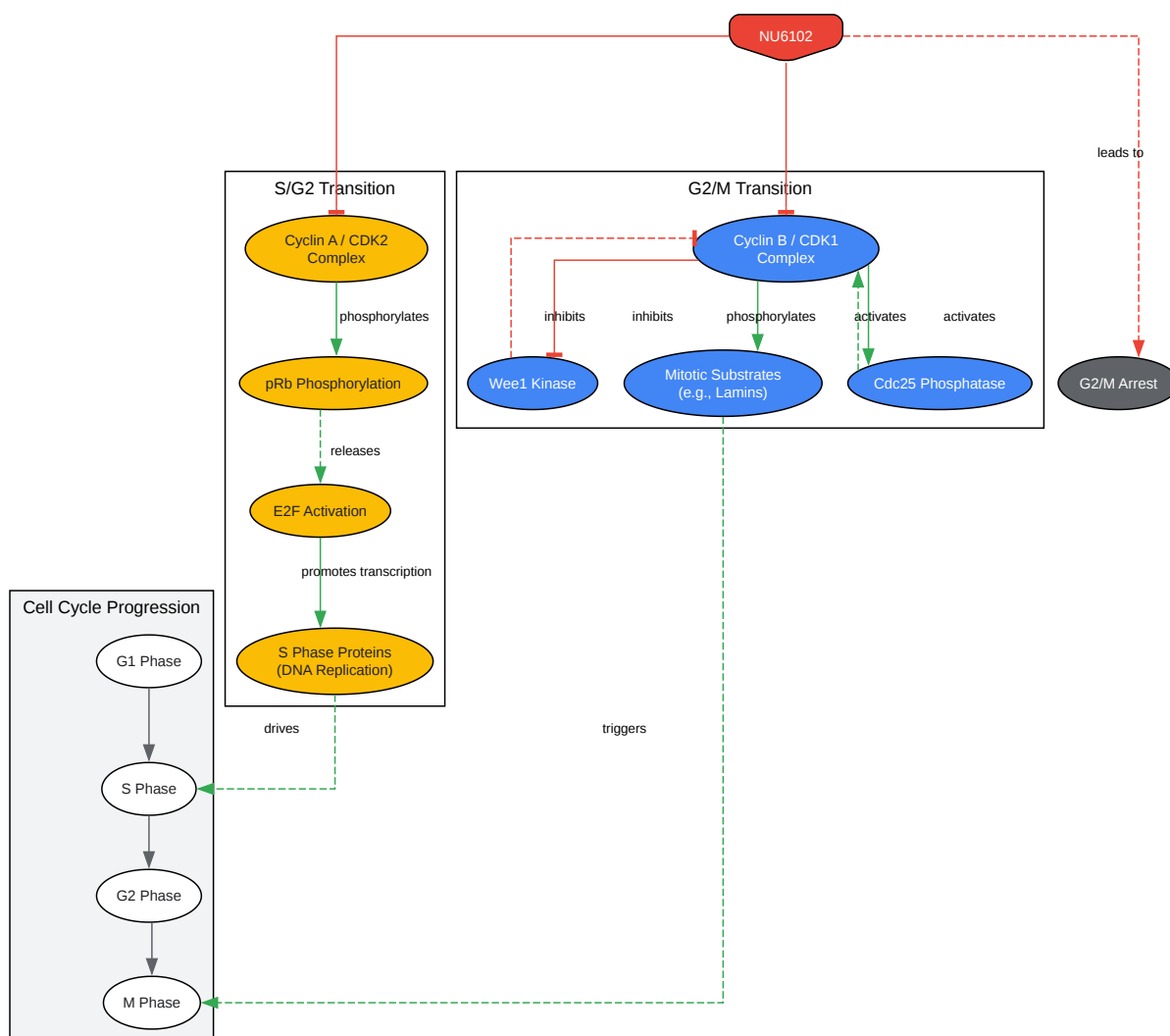
### Experimental Workflow



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Caption: Workflow for assessing the stability of **NU6102** in solution.

## Signaling Pathway of NU6102 Action



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Caption: **NU6102** inhibits CDK1/2, leading to G2/M cell cycle arrest.

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